

# Unraveling the Downstream Network of WZ4003: A Technical Guide

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## Compound of Interest

Compound Name: WZ4003-d5

Cat. No.: B1163808

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## Introduction

WZ4003 is a potent and selective inhibitor of NUA family SNF1-like kinase 1 (NUAK1) and NUAK2, two members of the AMP-activated protein kinase (AMPK) family. These kinases are activated by the tumor suppressor kinase LKB1 and play crucial roles in various cellular processes, including cell adhesion, polarity, proliferation, and survival. This technical guide provides an in-depth overview of the known downstream targets of WZ4003, detailing the signaling pathways involved and the experimental protocols used to elucidate these connections.

## Core Mechanism of Action

WZ4003 exerts its effects by directly binding to the ATP-binding pocket of NUAK1 and NUAK2, thereby inhibiting their kinase activity. This inhibition prevents the phosphorylation of downstream substrates, leading to the modulation of various signaling pathways. The primary upstream activator of NUAK1 and NUAK2 is the tumor suppressor kinase LKB1.

## Quantitative Data Summary

The following tables summarize the key quantitative data related to the inhibitory activity of WZ4003 and its effects on cellular processes.

Table 1: In Vitro Kinase Inhibitory Activity of WZ4003

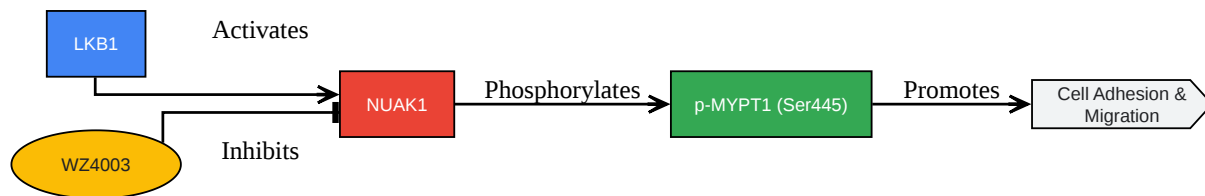
Target	IC50 (nM)
NUAK1	20
NUAK2	100

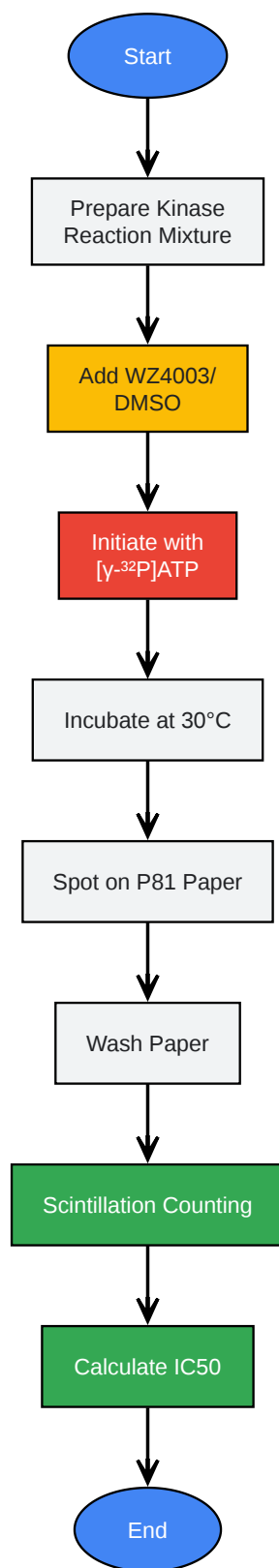
Table 2: Cellular Effects of WZ4003

Cell Line	Assay	Effect	Concentration	Reference
HEK-293	MYPT1 Phosphorylation (Ser445)	Inhibition	3-10 $\mu$ M	
U2OS	Cell Proliferation	Inhibition	10 $\mu$ M	
U2OS	Cell Invasion (3D)	Impaired	Not Specified	
MEFs	Cell Migration (Wound Healing)	Inhibition	Not Specified	
MEFs	Cell Proliferation	Inhibition	10 $\mu$ M	
U2OS	Apoptosis	Induction	10 $\mu$ M	

## Downstream Signaling Pathways

The most well-characterized downstream effector of NUAK1 is Myosin Phosphatase Targeting Subunit 1 (MYPT1). NUAK1 phosphorylates MYPT1 at Ser445, which inhibits the activity of the associated myosin light chain phosphatase. This leads to an increase in phosphorylated myosin light chain, promoting cell contractility and migration. By inhibiting NUAK1, WZ4003 prevents the phosphorylation of MYPT1, leading to a decrease in cell motility.





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